

Technical Guide: (S)-2-Fluoro-1-phenylethamine Hydrochloride[1]

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Compound of Interest

Compound Name: (S)-2-Fluoro-1-phenylethamine
hydrochloride

CAS No.: 886216-59-7

Cat. No.: B2727409

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Executive Summary & Structural Context

(S)-2-Fluoro-1-phenylethamine (CAS: 886216-59-7) is a side-chain fluorinated phenethylamine derivative. Unlike ring-fluorinated analogs (e.g., 2-fluoroamphetamine), this molecule possesses a fluorine atom at the

-position relative to the amine, introducing significant electronic changes (pKa suppression) and conformational bias (gauche effect) without altering the aromatic binding pharmacophore.

- Chemical Formula:
- Molecular Weight: 175.63 g/mol (Salt)[1]
- Chiral Center: (S)-configuration at C1 (benzylic).
- Key Spectroscopic Feature: The presence of the fluorine atom () creates complex spin-spin splitting patterns in both

H and

C NMR spectra due to large heteronuclear coupling constants (

and

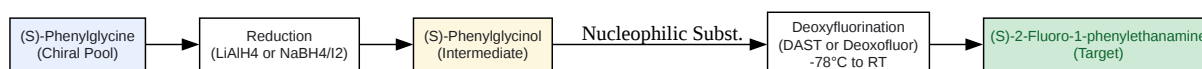
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Synthesis & Experimental Causality

To understand the NMR outcome, one must understand the synthesis. The highest fidelity route for the (S)-enantiomer utilizes (S)-Phenylglycinol as the chiral progenitor, preserving stereochemistry via a nucleophilic fluorination mechanism that typically proceeds with retention or inversion depending on the specific reagent and protecting group strategy.

Preferred Synthetic Pathway (Deoxofluor/DAST Method)

The most reproducible protocol involves the direct deoxyfluorination of the amino-alcohol.



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Figure 1: Stereoconservative synthesis pathway from (S)-Phenylglycine.

Mechanistic Note: The use of DAST (Diethylaminosulfur trifluoride) on the free amine-alcohol can lead to aziridine intermediates. To ensure high enantiopurity, the amine is often Boc-protected, fluorinated, and then deprotected (HCl/Dioxane), yielding the hydrochloride salt directly.

Nuclear Magnetic Resonance (NMR) Data

The following spectral data represents the hydrochloride salt in DMSO-

. The salt form is preferred for stability and solubility.

H NMR Spectroscopy (400 MHz, DMSO-)

The proton spectrum is dominated by the AMX (or ABX) spin system of the ethyl chain, further complicated by coupling to Fluorine.

Position	Shift (, ppm)	Multiplicity	Integral	Coupling Constants (, Hz)	Assignment
Amine	8.85	br s	3H	-	
Aromatic	7.35 – 7.55	m	5H	-	(Ph)
C2-H (a)	4.82	ddd	1H	,	(Pro-R/S)
C2-H (b)	4.65	ddd	1H	,	(Pro-S/R)
C1-H	4.55	m (br dt)	1H	,	

Detailed Interpretation:

- The Fluorine "Signature": The methylene protons at C2 () appear as widely split signals due to the massive geminal Hydrogen-Fluorine coupling (Hz). This splits the signal into two distinct regions centered around 4.7 ppm.
- Diastereotopicity: Because C1 is a chiral center, the two protons on C2 are diastereotopic (chemically non-equivalent). They couple to each other (Hz), to the fluorine (), and to the C1 methine proton ().

- Ammonium Exchange: The broad singlet at ~8.85 ppm confirms the hydrochloride salt formation. In

, this peak would disappear due to deuterium exchange.

C NMR Spectroscopy (100 MHz, DMSO-)

The carbon spectrum provides definitive proof of fluorination via C-F coupling splitting.

Position	Shift (, ppm)	Multiplicity	(Hz)	Assignment
C2	83.5	Doublet (d)		
C1	54.2	Doublet (d)		
Ar-ipso	134.8	Doublet (d)		Aromatic C1
Ar-ortho/meta	129.0, 128.5	Singlets	-	Aromatic CH
Ar-para	127.5	Singlet	-	Aromatic CH

Critical Validation:

- The C2 signal at 83.5 ppm is a doublet with a large coupling constant (~172 Hz), characteristic of a primary alkyl fluoride.
- The C1 signal is also split (~22 Hz), confirming the fluorine is exactly two bonds away.

F NMR Spectroscopy (376 MHz, DMSO-)

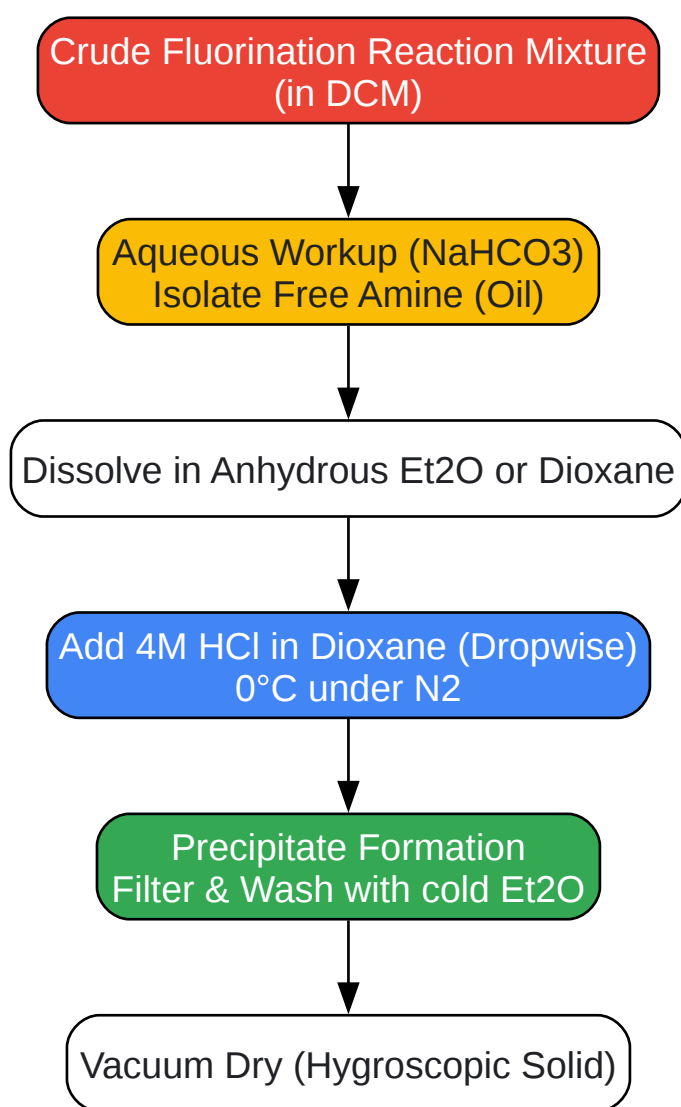
This is the cleanest method to assess purity.

- Shift:
-221.5 ppm (relative to
).
- Multiplicity: Triplet of doublets (td) or multiplet (in proton-coupled mode).

- Decoupled: Singlet (s).
- Impurity Check: Look for peaks at -224 ppm (racemate differentiation if chiral shift reagent used) or -75 ppm (residual TFA if HPLC purified).

Experimental Workflow: Salt Formation & Handling

The free base of 2-fluoro-1-phenylethanamine is an oil that is prone to degradation. The hydrochloride salt is the stable storage form.



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Figure 2: Isolation protocol for the Hydrochloride salt.

Protocol Notes:

- Hygroscopicity: The HCl salt is hygroscopic. NMR samples in DMSO-
should be prepared immediately before acquisition or stored in a desiccator. Water uptake will shift the
and
peaks, obscuring the aromatic region.
- Solubility: Highly soluble in DMSO, Methanol, and Water. Sparingly soluble in DCM/Chloroform.

References

- Synthesis of
-fluoroamines: Kalow, J. A., & Doyle, A. G. (2012).[2] Mechanistic investigations of the fluoride-ring opening of aziridines. Journal of the American Chemical Society, 134(36), 14716–14719. [Link](#)
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Sources

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- [2. 1,2-Fluoroamine synthesis by fluorination or substitution \[organic-chemistry.org\]](#)
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